

Essential Safety and Logistics for Handling 8-Chloro Diclosulam

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Compound of Interest

Compound Name: 8-Chloro Diclosulam

Cat. No.: B15292556

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This document provides essential, immediate safety and logistical information for **8-Chloro Diclosulam**, including operational and disposal plans, to ensure laboratory safety and build trust in chemical handling protocols.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **8-Chloro Diclosulam** is provided in the table below. This information is critical for understanding the substance's behavior and potential hazards.

Property	Value
Molecular Formula	C ₁₃ H ₉ Cl ₃ FN ₅ O ₃ S[1][2]
Molecular Weight	440.665 g/mol [1]
Appearance	Neat[1]
CAS Number	207801-50-1[2]

Personal Protective Equipment (PPE)

When handling **8-Chloro Diclosulam**, it is imperative to use appropriate Personal Protective Equipment (PPE) to minimize exposure and ensure personal safety. The following PPE is

recommended:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[\[3\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves.[\[3\]](#)
 - Protective Clothing: A lab coat or chemical-resistant suit should be worn.
- Respiratory Protection: In case of insufficient ventilation or the potential for aerosol formation, use a suitable respirator.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **8-Chloro Diclosulam** in a laboratory setting is crucial to prevent contamination and accidental exposure.

- Preparation:
 - Ensure that the work area is clean and well-ventilated.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don the appropriate PPE as specified above.
- Handling:
 - Avoid direct contact with the skin and eyes.
 - Do not inhale dust or aerosols.
 - Use only in a chemical fume hood.
 - Keep the container tightly closed when not in use.
- Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials.
- The container should be clearly labeled with the chemical name and any hazard warnings.

Disposal Plan

Proper disposal of **8-Chloro Diclosulam** and its containers is essential to prevent environmental contamination and comply with regulations.

- Waste Collection:
 - Collect waste in a designated, labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility has been confirmed.
- Disposal Method:
 - Dispose of the chemical waste through a licensed chemical waste disposal company.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

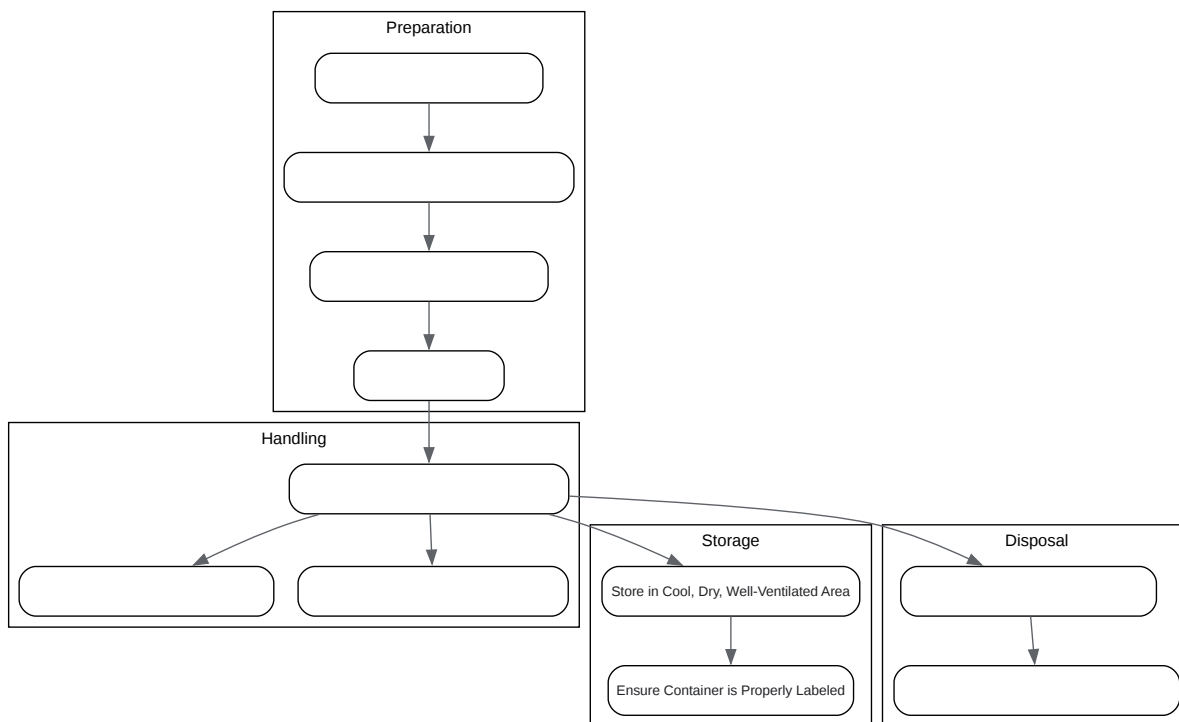
In the event of an accidental exposure or spill, immediate and appropriate action is critical.

- Eye Contact: Immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

- Spills:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Contain the spill using an inert absorbent material.
 - Collect the absorbed material into a sealed container for disposal.
 - Clean the spill area thoroughly.

Experimental Workflow for Handling 8-Chloro Diclosulam

The following diagram illustrates the logical workflow for the safe handling of **8-Chloro Diclosulam** from initial preparation to final disposal.



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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. 8-Chloro Diclosulam | C13H9Cl3FN5O3S | CID 23303934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Diclosulam | C13H10Cl2FN5O3S | CID 3081304 - PubChem [pubchem.ncbi.nlm.nih.gov]
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